

Personal protective equipment for handling 3,4-Dihydroxyphenylacetone

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Compound of Interest

Compound Name: 3,4-Dihydroxyphenylacetone

Cat. No.: B024149

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Essential Safety and Handling Guide for 3,4-Dihydroxyphenylacetone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3,4-Dihydroxyphenylacetone**, a compound utilized in various research applications. Adherence to these procedures is critical for ensuring personnel safety and proper disposal.

Hazard Identification and Classification

3,4-Dihydroxyphenylacetone is classified as a hazardous substance. It is crucial to consult the Safety Data Sheet (SDS) before handling. The primary hazards are:

- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[1][2]

The following table summarizes the hazard classifications and ratings for **3,4-Dihydroxyphenylacetone**.

Hazard Classification	GHS Hazard Statement	NFPA Ratings	HMIS Ratings
Skin Irritant (Category 2)	H315: Causes skin irritation	Health: 2	Health: 2
Eye Irritant (Category 2A)	H319: Causes serious eye irritation	Fire: 0	Fire: 0
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	Reactivity: 0	Reactivity: 0

Personal Protective Equipment (PPE)

When handling **3,4-Dihydroxyphenylacetone**, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Recommended Equipment
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[3]
Body Protection	Laboratory coat.
Respiratory Protection	A dust mask or respirator should be used if handling large quantities or if dust is generated. [3]

Operational Plan: Step-by-Step Handling Protocol

A generalized protocol for handling **3,4-Dihydroxyphenylacetone** in a laboratory setting is outlined below.

1. Preparation:

- Ensure the work area is well-ventilated, such as in a chemical fume hood.[1]
- Assemble all necessary equipment and reagents.
- Don the appropriate personal protective equipment as specified above.

2. Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[1]
- Avoid contact with skin and eyes. In case of contact, immediately follow first-aid measures.
[1]

3. First-Aid Measures:

- After inhalation: Move the person to fresh air. If they feel unwell, call a poison center or doctor.
- After skin contact: Immediately wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1]
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- After swallowing: Rinse mouth. Immediately make the victim drink water (two glasses at most). Consult a physician.

4. Storage:

- Store in a well-ventilated place. Keep the container tightly closed.
- Store locked up.

Disposal Plan: Step-by-Step Protocol

The disposal of **3,4-Dihydroxyphenylacetone** and its contaminated waste must be conducted in accordance with institutional and local regulations for hazardous chemical waste.

1. Waste Collection and Segregation:

- Do not dispose of **3,4-Dihydroxyphenylacetone** down the drain or in regular solid waste.[3]
- Collect all solid waste, including contaminated PPE and weighing papers, in a designated, compatible, and clearly labeled hazardous waste container.[3]

- For solutions containing the compound, collect them in a designated liquid hazardous waste container. Do not mix with incompatible chemicals.[3]

2. Containerization and Labeling:

- The container must be labeled with the words "Hazardous Waste".[3]
- The label must clearly identify the contents as "**3,4-Dihydroxyphenylacetone**" and list its known hazards (e.g., "Irritant"). For mixtures, list all components and their approximate percentages.[3]

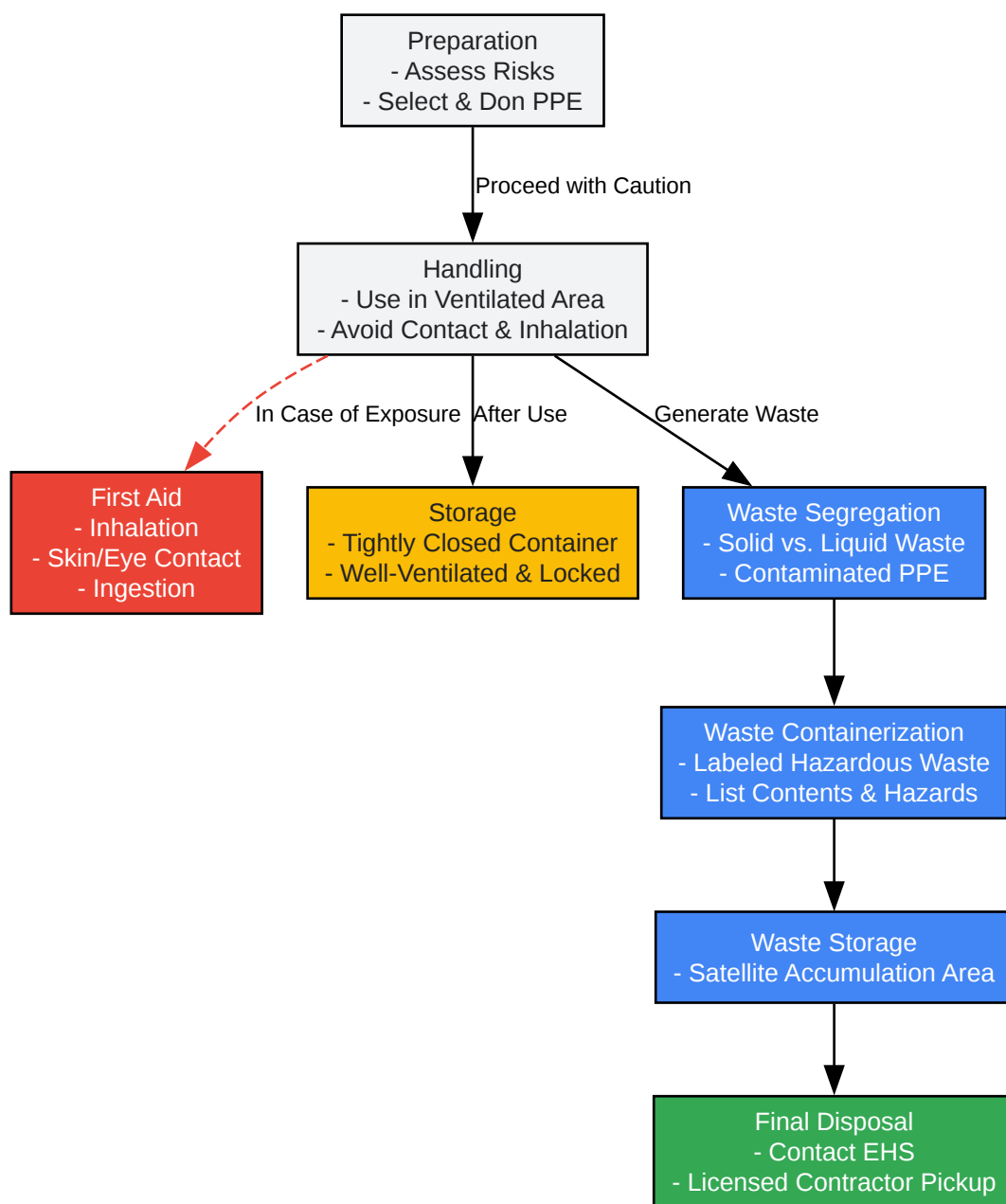
3. Storage of Waste:

- Store the hazardous waste container in a designated satellite accumulation area that is at or near the point of generation.[3]

4. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to schedule a pickup for the hazardous waste.[3]
- Do not attempt to transport hazardous waste off-site yourself.[3]

Workflow for Handling and Disposal of 3,4-Dihydroxyphenylacetone



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Caption: Workflow for the safe handling and disposal of **3,4-Dihydroxyphenylacetone**.

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